

Spectroscopic Characterization of Bismuthiol I (DMTD): A Technical Guide

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Compound of Interest

Compound Name: 1,3,4-Thiadiazole-2,5-dithiol

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Abstract

Bismuthiol I, chemically known as 2,5-dimercapto-1,3,4-thiadiazole (DMTD), is a versatile heterocyclic compound with significant applications in analytical chemistry, materials science, and pharmacology. Its utility is intrinsically linked to its unique structural and electronic properties, which can be thoroughly investigated using a suite of spectroscopic techniques. This technical guide provides an in-depth overview of the spectroscopic characterization of Bismuthiol I, presenting key quantitative data, detailed experimental protocols, and visual representations of its structural dynamics and analytical workflows.

Introduction

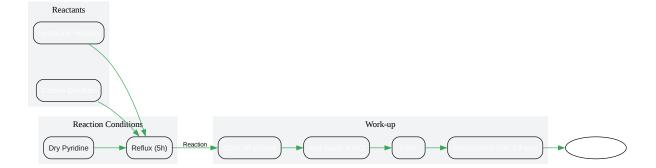
Bismuthiol I (DMTD) is a heterocyclic compound featuring a 1,3,4-thiadiazole ring substituted with two thiol groups. This structure imparts interesting chemical properties, including the ability to exist in different tautomeric forms and to act as a potent chelating agent for various metal ions. A comprehensive understanding of its spectroscopic signature is paramount for its application in diverse scientific fields, from quality control in manufacturing to its use as a ligand in the development of new therapeutic agents. This guide will delve into the ultraviolet-visible (UV-Vis), infrared (IR), nuclear magnetic resonance (NMR), mass spectrometry (MS), and Raman spectroscopy characterization of DMTD.



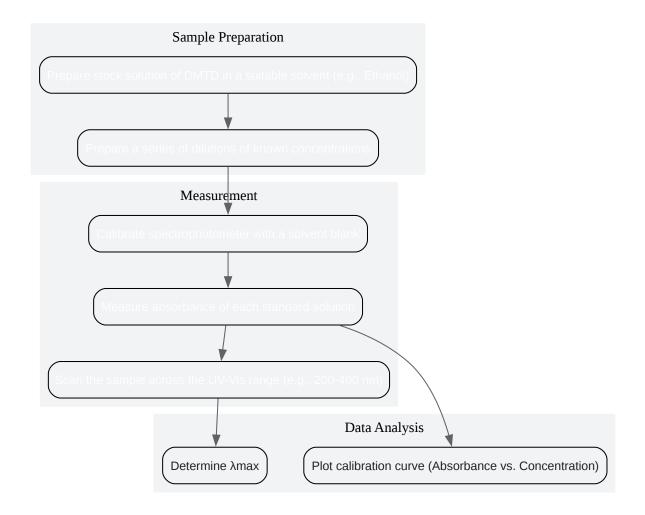
Tautomerism of Bismuthiol I

A crucial aspect of Bismuthiol I's chemistry is its existence in three tautomeric forms: the dithiol, thione-thiol, and dithione forms. The equilibrium between these tautomers is influenced by the solvent and the physical state of the compound. Spectroscopic analysis is instrumental in identifying the predominant tautomeric form under different conditions.

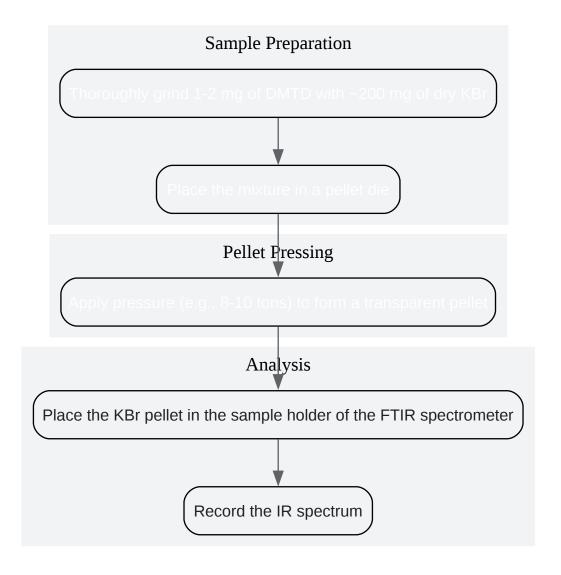












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